

delta-Dodecalactone CAS number 713-95-1

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Compound of Interest

Compound Name: *delta-Dodecalactone*

Cat. No.: *B1346982*

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An In-depth Technical Guide to **delta-Dodecalactone** (CAS 713-95-1)

For Researchers, Scientists, and Drug Development Professionals

Introduction

delta-Dodecalactone (CAS: 713-95-1), also known as 6-heptyltetrahydro-2H-pyran-2-one or 5-hydroxydodecanoic acid lactone, is a cyclic ester belonging to the lactone family.[1][2] It is a 12-carbon aliphatic lactone featuring a six-membered tetrahydropyran-2-one ring with a heptyl substituent at the 6-position.[1] This compound is found naturally in trace amounts in milk fat, butter, cheese, coconut, and stone fruits like peaches and apricots.[1][3] Industrially, it is primarily produced synthetically and is highly valued in the flavor and fragrance industries for its powerful, creamy, and fruity aroma profile, often described as peachy, milky, and coconut-like.[1][4][5][6] Its stability and long-lasting scent make it a versatile ingredient in perfumery, cosmetics, food and beverage products, and functional fragrances.[1][6]

Physicochemical and Toxicological Data

The key quantitative properties and safety data for **delta-dodecalactone** are summarized below.

Physicochemical Properties

delta-Dodecalactone is a colorless to pale yellow viscous liquid at room temperature.[1][2][4][5] It is insoluble in water but soluble in organic solvents such as alcohol and oils.[5][7]

Property	Value	Source(s)
CAS Number	713-95-1	[1][4]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1][4]
Molecular Weight	198.30 - 198.31 g/mol	[1][2][3][4]
Appearance	Colorless to pale yellow liquid	[1][3][4]
Odor Profile	Fruity, peach, coconut, creamy, buttery, oily	[1][4][5]
Melting Point	-12 °C	[2][3][4][5][8]
Boiling Point	~280-290 °C (at 760 mmHg) 140-141 °C (at 1 mmHg)	[1][4][5][8]
Density	0.942 - 0.97 g/mL (at 20-25 °C)	[1][2][4][5]
Refractive Index	1.450 - 1.461 (at 20 °C)	[1][2][5][9]
Flash Point	>100 °C / 171 °C	[1][3][7]
Vapor Pressure	< 0.1 mmHg (at 20 °C)	[10]

Toxicological Data

delta-Dodecalactone is Generally Recognized As Safe (GRAS) for use as a flavoring agent.[1]
It is considered to have low toxicity.

Endpoint	Result	Species	Source(s)
Acute Oral LD50	> 5000 mg/kg	Rat	[11] [12]
Acute Dermal LD50	> 5000 mg/kg	Rabbit	[11] [12]
Skin Irritation	Causes mild skin irritation	Not specified	[11]
Eye Irritation	Causes serious eye irritation	Not specified	[7]
Genotoxicity	No concern for genotoxicity	In vitro (BlueScreen assay)	[13]
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, ACGIH, or OSHA	Not applicable	[7]
Repeated Dose NOAEL	333 mg/kg/day (derived)	Not specified	[13]

Applications and Usage Levels

delta-Dodecalactone is widely used to impart or enhance creamy and fruity notes in various products.[\[1\]](#)[\[6\]](#) In perfumery, it acts as a bridge between fruity and creamy accords, adding volume and warmth.[\[1\]](#) In the food industry, it is used to create authentic dairy and fruit flavors.[\[6\]](#)

Application Category	Specific Use	Recommended Level (ppm)	Source(s)
Flavor	Dairy (Butter, Cream, Milk)	10 - 50	[1]
Fruit (Peach, Pear, Plum)	100 - 500	[1][14]	
Baked Goods	0.06	[2][15]	
Gelatins & Puddings	0.06	[2]	
Butterscotch, Caramel, Toffee	1000	[14]	
Roast Beef Flavors	600	[14]	
Pork Flavors	500	[14]	
Coffee	200	[14]	
Fragrance	Fine Fragrance Concentrates	Up to 12% (120,000 ppm)	[10]
Cosmetics & Personal Care	Not specified	[6]	
Household Products	Not specified	[6]	

Experimental Protocols

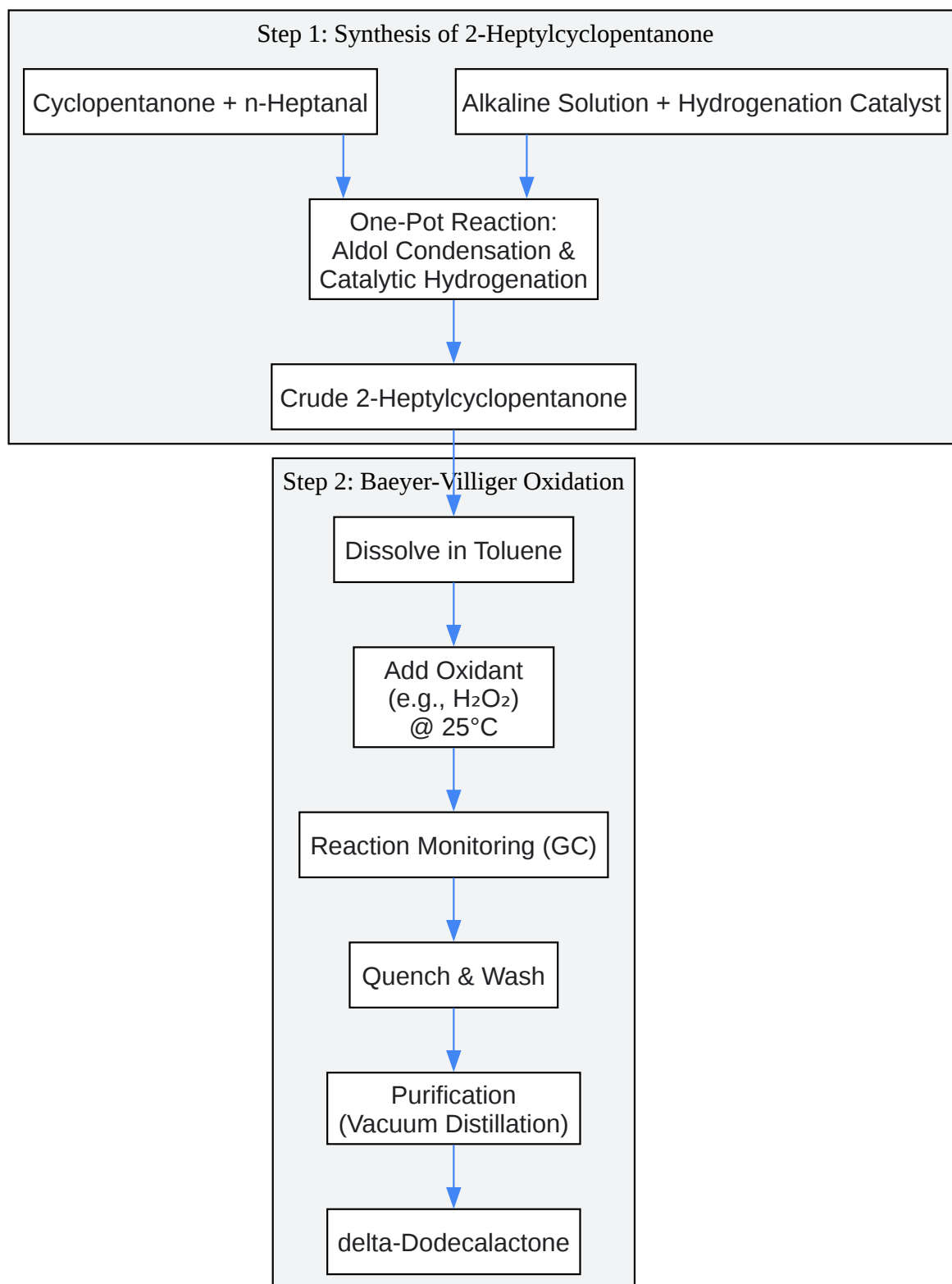
Chemical Synthesis: Baeyer-Villiger Oxidation

A common industrial synthesis route for **delta-dodecalactone** involves the Baeyer-Villiger oxidation of 2-heptylcyclopentanone.[1][16][17] This method consists of two main stages: the synthesis of the ketone intermediate and its subsequent oxidation to the lactone.

Protocol: One-Pot Synthesis of 2-Heptylcyclopentanone followed by Oxidation[16]

- Step 1: Synthesis of 2-Heptylcyclopentanone Intermediate

- Under conditions of controlled temperature and pressure, a mixture of cyclopentanone and n-heptanal is prepared.
- This mixture is added dropwise into an alkaline aqueous solution containing a hydrogenation catalyst.
- This setup allows for a one-pot reaction where aldol condensation and catalytic hydrogenation occur simultaneously to form the 2-heptylcyclopentanone intermediate.
- Step 2: Baeyer-Villiger Oxidation to δ -Dodecalactone
 - The crude 2-heptylcyclopentanone (675g) is dissolved in a solvent such as toluene (1350g) in a three-necked flask.
 - While stirring at 25°C, an oxidizing agent like 50.8% hydrogen peroxide (272.6g) is added dropwise over approximately 1 hour. Peroxy acids can also be used as oxidants.[\[17\]](#)
 - The reaction is maintained at this temperature for 3 hours, with progress monitored by Gas Chromatography (GC) until the starting material is consumed.
 - The reaction mixture is then quenched and washed sequentially with a 20% sodium sulfite solution and a 5% sodium sulfate solution.
 - The solvent (toluene) is removed by distillation under reduced pressure.
 - The final product, **delta-dodecalactone**, is purified by vacuum distillation, collecting the fraction at 130-135 °C / 1.5 mmHg.



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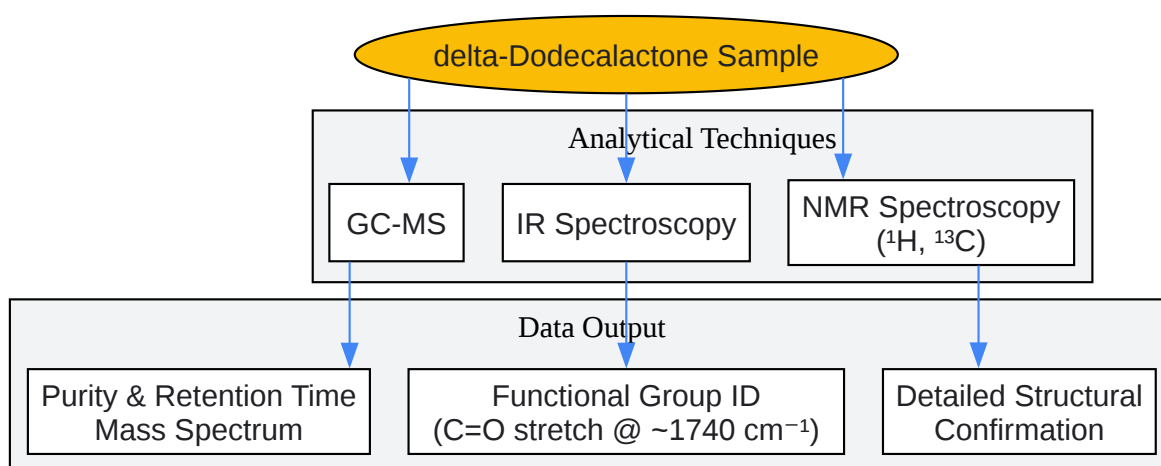
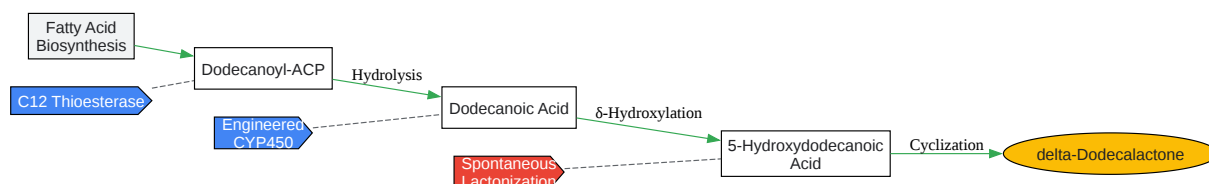
Workflow for the chemical synthesis of **delta-dodecalactone**.

Biotechnological Synthesis (Proposed Pathway)

A novel metabolic pathway for the de novo biosynthesis of **delta-dodecalactone** has been proposed.^[18] This pathway leverages engineered enzymes within a microbial host, such as *E. coli*.

Protocol Overview:

- **Acyl-ACP Production:** The host's endogenous fatty acid biosynthesis pathway produces acyl-ACPs (acyl carrier proteins).
- **Thioesterase Activity:** A C12-specific acyl-ACP thioesterase is introduced to hydrolyze the thioester bond of dodecanoyl-ACP, releasing free dodecanoic acid.
- **Hydroxylation:** An engineered cytochrome P450 monooxygenase (such as a mutant of CYP102A1 from *Priestia megaterium*) hydroxylates the dodecanoic acid at the C-5 (δ) position to form 5-hydroxydodecanoic acid.^[18]
- **Lactonization:** The resulting 5-hydroxydodecanoic acid spontaneously or enzymatically undergoes intramolecular cyclization (lactonization) under acidic conditions to form **delta-dodecalactone**.^[18]



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